

Application Notes and Protocols for Ethyl Phenylacetate in Perfumery Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl phenylacetate

Cat. No.: B125129

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These application notes provide a comprehensive overview of **ethyl phenylacetate** as a fragrance ingredient in perfumery research. This document includes its chemical and physical properties, olfactory profile, and detailed protocols for its analysis and evaluation.

Introduction to Ethyl Phenylacetate

Ethyl phenylacetate is an aromatic ester that is a significant component in the fragrance and flavor industries.^{[1][2]} It is a colorless to pale yellow liquid known for its potent, sweet, floral, and honey-like aroma with hints of rose, jasmine, and a slight waxy, animalic nuance at higher concentrations.^{[3][4]} While it occurs naturally in trace amounts in various fruits, honey, and wine, it is primarily produced synthetically for commercial use.^{[2][3]} Its versatility allows it to be used in a wide range of fragrance applications, from fine perfumes to personal care products.^{[1][2]}

Physicochemical and Olfactory Properties

A thorough understanding of the physicochemical and olfactory properties of **ethyl phenylacetate** is crucial for its effective application in perfumery research.

Table 1: Physicochemical Properties of **Ethyl Phenylacetate**

Property	Value	References
Chemical Name	Ethyl 2-phenylacetate	[3]
Synonyms	Ethyl benzeneacetate, Phenylacetic acid ethyl ester	[3]
CAS Number	101-97-3	[3]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[3]
Molecular Weight	164.20 g/mol	[3]
Appearance	Clear, colorless to pale yellow liquid	[3][4]
Boiling Point	226-229 °C	[4][5]
Melting Point	-29 °C	[5]
Density	1.031 g/cm ³ at 20°C	[5]
Flash Point	91 °C (Closed Cup)	[6]
Vapor Pressure	0.0897 mmHg at 25°C	[5]
Solubility	Insoluble in water; soluble in ethanol, ether, and other organic solvents.	[1][7][8]
Purity	98.5 - 100.0% (GC)	[9]

Table 2: Olfactory Profile of **Ethyl Phenylacetate**

Olfactory Characteristic	Description	References
Odor Type	Sweet, Floral, Honey	[3]
Odor Description	Intense sweet honey and floral notes reminiscent of rose and jasmine, with balsamic and cocoa undertones.	[3][10]
Odor Strength	Strong and diffusive.	[3]
Odor Threshold in Water	650 ppb	[7][9]
Consumer Rejection Threshold in Wine	160 µg/L (for ethyl phenylacetate alone)	[3]
Typical Usage Levels in Fine Fragrance	0.01% - 1%	[1]

Experimental Protocols

The following protocols provide detailed methodologies for the analysis and sensory evaluation of **ethyl phenylacetate** in a research setting.

This protocol outlines the procedure for the qualitative and quantitative analysis of **ethyl phenylacetate** in a fragrance oil sample.

Objective: To identify and quantify **ethyl phenylacetate** in a complex fragrance mixture.

Materials and Equipment:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm)
- Helium (carrier gas)
- **Ethyl phenylacetate** standard (≥99% purity)
- Solvent (e.g., ethanol or dichloromethane)

- Volumetric flasks and pipettes
- Autosampler vials

Procedure:

- Standard Preparation:
 - Prepare a stock solution of **ethyl phenylacetate** (1000 µg/mL) in the chosen solvent.
 - Create a series of calibration standards by diluting the stock solution to concentrations ranging from 1 to 100 µg/mL.
- Sample Preparation:
 - Accurately weigh approximately 100 mg of the fragrance oil sample into a 10 mL volumetric flask.
 - Dilute the sample with the solvent to the mark and mix thoroughly.
- GC-MS Parameters:
 - Injector Temperature: 250°C
 - Injection Mode: Split (e.g., 50:1 split ratio)
 - Injection Volume: 1 µL
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 5°C/minute to 280°C
 - Hold at 280°C for 10 minutes
 - Carrier Gas Flow Rate: 1.0 mL/minute (constant flow)
 - MS Transfer Line Temperature: 280°C

- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Scan Range: 40-450 amu
- Data Analysis:
 - Qualitative Analysis: Identify the **ethyl phenylacetate** peak in the sample chromatogram by comparing its retention time and mass spectrum with that of the standard. The mass spectrum should show characteristic fragments of **ethyl phenylacetate**.
 - Quantitative Analysis: Construct a calibration curve by plotting the peak area of the **ethyl phenylacetate** standard against its concentration. Determine the concentration of **ethyl phenylacetate** in the sample by interpolating its peak area on the calibration curve.

This protocol describes the methodology for the sensory evaluation of **ethyl phenylacetate** to characterize its odor profile and intensity.

Objective: To assess the olfactory characteristics of **ethyl phenylacetate** using a trained sensory panel.

Materials:

- **Ethyl phenylacetate** solutions at various concentrations (e.g., 0.1%, 1%, and 5% in a suitable solvent like dipropylene glycol or ethanol)
- Odor-free smelling strips
- Glass beakers or vials for sample presentation
- Sensory evaluation booths with controlled lighting and ventilation
- Data collection forms or software

Procedure:

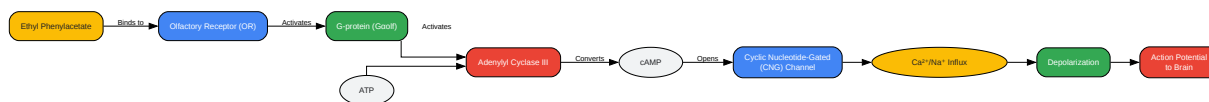
- Panelist Selection and Training:

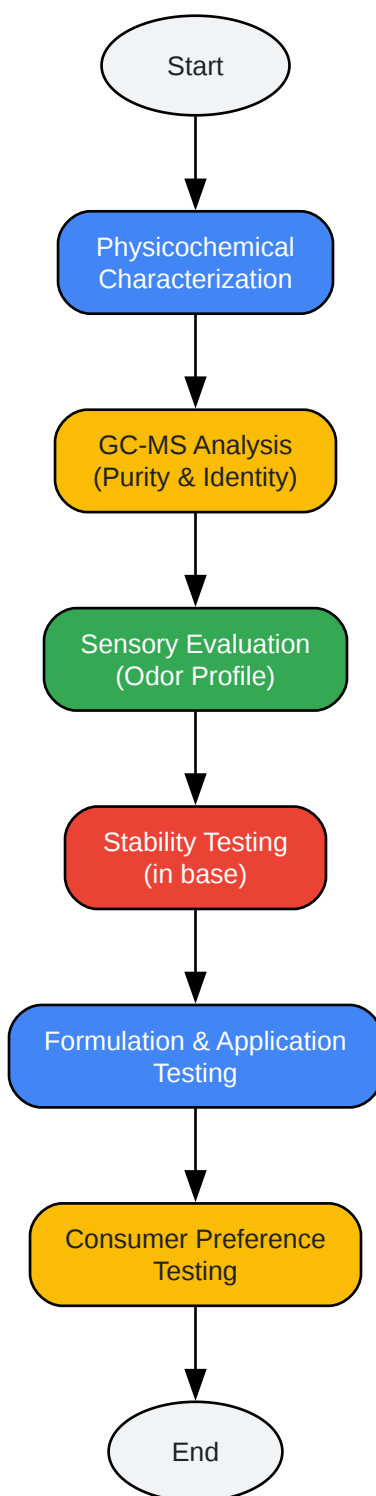
- Select a panel of 10-15 individuals based on their olfactory acuity and ability to describe scents.
- Train the panelists on the terminology used to describe fragrance notes and on the use of intensity scales.
- Sample Preparation and Presentation:
 - Prepare the **ethyl phenylacetate** solutions at the desired concentrations.
 - Dip smelling strips into each solution for a standardized amount of time (e.g., 2 seconds) and allow the solvent to evaporate for a set period (e.g., 10 seconds).
 - Present the smelling strips to the panelists in a randomized and blind manner.
- Evaluation:
 - Instruct the panelists to smell each strip and evaluate the following attributes:
 - Odor Profile: Describe the character of the scent using a list of descriptors (e.g., sweet, honey, floral, rosy, fruity, waxy).
 - Odor Intensity: Rate the intensity of the odor on a labeled magnitude scale (e.g., 0 = no odor, 5 = moderate, 10 = extremely strong).
 - Odor Tenacity: Evaluate the persistence of the scent on the smelling strip over time (e.g., at 1 hour, 4 hours, and 24 hours).
- Data Analysis:
 - Collect the data from all panelists.
 - Analyze the frequency of use for each descriptor to create an odor profile.
 - Calculate the mean and standard deviation for the intensity and tenacity ratings.
 - Use appropriate statistical methods (e.g., ANOVA) to determine if there are significant differences in the perception of the different concentrations.

Signaling Pathways and Experimental Workflows

The perception of fragrance molecules like **ethyl phenylacetate** is initiated by their interaction with olfactory receptors in the nasal cavity, triggering a complex signaling cascade.

The binding of an odorant molecule, such as **ethyl phenylacetate**, to an olfactory receptor (OR) initiates a G-protein-coupled signaling cascade. This process ultimately leads to the generation of an action potential that is transmitted to the brain for odor perception.





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